

Thermal Analysis of Ziprasidone Hydrochloride Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: *Ziprasidone hydrochloride monohydrate*

Cat. No.: *B1662198*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the thermal analysis of **ziprasidone hydrochloride monohydrate**, a crucial atypical antipsychotic medication. By leveraging Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), researchers can gain critical insights into the physicochemical properties of this active pharmaceutical ingredient (API), including its stability, hydration state, and polymorphic form. Understanding these characteristics is paramount for ensuring drug product quality, safety, and efficacy.

Introduction to Thermal Analysis of Ziprasidone Hydrochloride Monohydrate

Ziprasidone hydrochloride is chemically known as 5-[2-[4-(1,2-benzisothiazol-3-yl)-1-piperazinyl] ethyl]-6-chloro-1,3-dihydro-2H-indol-2-one, monohydrochloride, monohydrate.^[1] The presence of a water molecule in its crystal lattice makes it a monohydrate, a form that can be susceptible to changes in temperature and humidity. Thermal analysis techniques are therefore indispensable for characterizing the dehydration process and the subsequent thermal behavior of the anhydrous form.

TGA measures the change in mass of a sample as a function of temperature, providing quantitative information about the loss of volatiles, such as water in the case of a hydrate. DSC, on the other hand, measures the heat flow into or out of a sample as it is heated or

cooled, allowing for the determination of transition temperatures and enthalpies associated with events like dehydration and melting.

Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to obtaining reliable thermal analysis data. Below are the methodologies for TGA and a recommended protocol for DSC analysis of **ziprasidone hydrochloride monohydrate**.

Thermogravimetric Analysis (TGA)

A detailed experimental protocol for the TGA of **ziprasidone hydrochloride monohydrate** has been established in the literature.^[2]

Sample Preparation: Approximately 15.7 mg of **ziprasidone hydrochloride monohydrate** is weighed accurately and placed into an aluminum pan.^[2]

Instrumentation and Parameters: A thermogravimetric analyzer is used for the study. The instrument is calibrated for temperature using the Curie point of Nickel (354 °C) and for weight using a 50 mg standard reference material.^[1] The sample is heated from 30 °C to 150 °C at a constant heating rate of 5 °C per minute.^[2] Nitrogen is used as a purge gas with a flow rate of 50 ml/min to provide an inert atmosphere.^[2]

Differential Scanning Calorimetry (DSC)

While a specific, detailed experimental protocol for the DSC of **ziprasidone hydrochloride monohydrate** is not explicitly available in a single source, a standard protocol for the analysis of pharmaceutical hydrates can be effectively employed.

Sample Preparation: A sample of 2-5 mg of **ziprasidone hydrochloride monohydrate** is weighed accurately into an aluminum DSC pan. The pan is then hermetically sealed, and a pinhole is pierced in the lid to allow for the controlled release of water vapor during dehydration.

Instrumentation and Parameters: A differential scanning calorimeter, calibrated for temperature and enthalpy using indium, is used. The sample is heated at a rate of 10 °C/min over a

temperature range of 25 °C to 300 °C. An inert atmosphere is maintained using a nitrogen purge gas at a flow rate of 50 ml/min.

Data Presentation

The quantitative data obtained from the thermal analysis of **ziprasidone hydrochloride monohydrate** is summarized in the tables below for clarity and comparative purposes.

Table 1: Thermogravimetric Analysis (TGA) Data

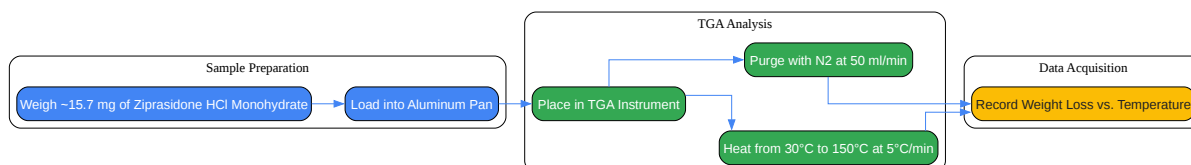
Parameter	Value	Reference
Sample Weight	~15.7 mg	[2]
Temperature Range	30 °C to 150 °C	[2]
Heating Rate	5 °C/min	[2]
Purge Gas	Nitrogen	[2]
Purge Gas Flow Rate	50 ml/min	[2]
Temperature Range of Weight Loss	~50 °C to 80 °C	[2]
Total Weight Loss	~4.067% w/w	[1]
Theoretical Water Content	~3.8% to 4.5%	[1]

Table 2: Differential Scanning Calorimetry (DSC) Data

Parameter	Observation	Reference
Dehydration Event	Endothermic peak	[1]
Melting Point (of the anhydrous form)	>276 °C	[3]

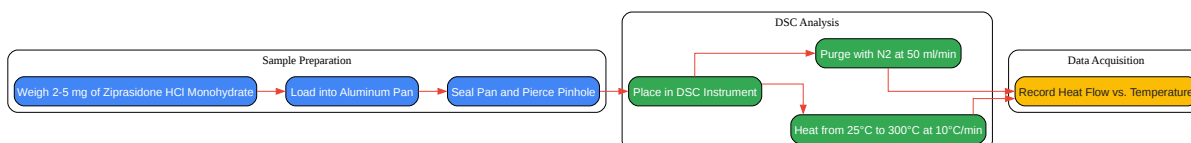
Visualization of Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the logical flow of the thermal analysis experiments.



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Caption: Workflow for Thermogravimetric Analysis (TGA).



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